

# Personal protective equipment for handling 2-Chloro-5-hydroxyphenylglycine

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## Compound of Interest

Compound Name: 2-Chloro-5-hydroxyphenylglycine

Cat. No.: B062647

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## Essential Safety and Handling Guide for 2-Chloro-5-hydroxyphenylglycine

This guide provides crucial safety and logistical information for the handling and disposal of **2-Chloro-5-hydroxyphenylglycine**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure a safe laboratory environment and compliance with standard safety protocols.

### Personal Protective Equipment (PPE)

When handling **2-Chloro-5-hydroxyphenylglycine**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The required PPE is summarized in the table below.

PPE Category	Item	Specification/Standard
Eye Protection	Safety Goggles	ANSI Z87.1 certified, chemical splash goggles.
Face Shield	To be worn over safety goggles during splash-prone procedures.	
Hand Protection	Gloves	Chemical-resistant gloves (Nitrile or Neoprene).
Body Protection	Laboratory Coat	Full-length, flame-resistant lab coat.
Chemical Apron	Recommended when handling larger quantities.	
Respiratory	Fume Hood	All handling of the solid and solutions should be in a fume hood.
Respirator	N95 or higher, if dust generation is unavoidable.	

## Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is essential when working with **2-Chloro-5-hydroxyphenylglycine**.

### 1. Preparation and Weighing:

- Before handling, ensure that a safety data sheet (SDS) for a similar compound, such as (4-Hydroxyphenyl)glycine, is available and has been reviewed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- All weighing and preparation of solutions must be conducted within a certified chemical fume hood to prevent inhalation of dust or vapors.
- Use anti-static weighing paper or a contained weighing vessel to minimize dust generation.

## 2. Solution Preparation and Use:

- When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
- Ensure all containers are clearly labeled with the chemical name, concentration, and appropriate hazard symbols.
- Keep containers tightly closed when not in use to prevent the release of vapors.[1]

## 3. Spill Response:

- In the event of a small spill, absorb the material with an inert absorbent material (e.g., vermiculite, sand).
- For larger spills, evacuate the area and follow your institution's emergency procedures.
- Do not use water to clean up spills of the solid material as this may increase its mobility.[4]

## 4. First Aid:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[1][5]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[1] For phenol-type compounds, polyethylene glycol (PEG) 300 or 400 can be used for initial decontamination.[5][6]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1]
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[3]

# Disposal Plan

Proper disposal of **2-Chloro-5-hydroxyphenylglycine** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

### 1. Waste Segregation:

- All solid waste, including contaminated gloves, weighing paper, and absorbent materials, should be collected in a dedicated, labeled hazardous waste container.
- Aqueous waste containing **2-Chloro-5-hydroxyphenylglycine** should be collected in a separate, labeled hazardous waste container. Do not pour down the drain.[\[1\]](#)

### 2. Container Management:

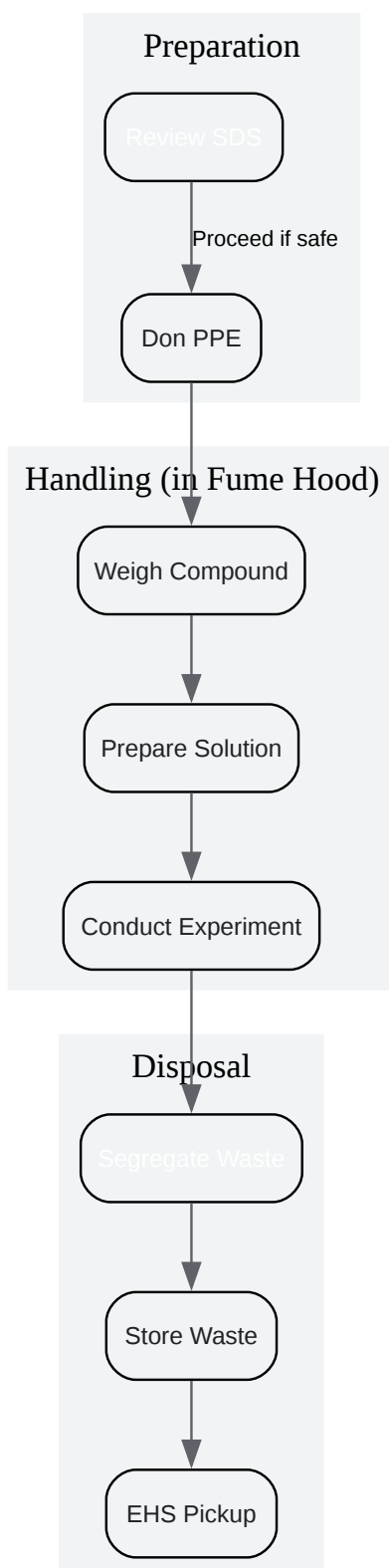
- Waste containers must be kept closed except when adding waste.
- Store waste containers in a designated, well-ventilated secondary containment area away from incompatible materials.

### 3. Final Disposal:

- Arrange for the disposal of all hazardous waste through your institution's environmental health and safety (EHS) office.
- Follow all local, state, and federal regulations for the disposal of chemical waste.

## Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **2-Chloro-5-hydroxyphenylglycine**.



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Caption: Workflow for handling **2-Chloro-5-hydroxyphenylglycine**.

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